

Application Notes and Protocols for Peroxide Curing of Elastomers with TAIC Coagent

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Compound of Interest

Compound Name: *Triallyl isocyanurate*

Cat. No.: *B093782*

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Introduction

Peroxide curing is a versatile method for crosslinking a wide range of elastomers, offering excellent thermal stability and low compression set in the final vulcanizate.[1] The efficiency of peroxide curing can be significantly enhanced by the use of coagents, which are multifunctional organic molecules that increase the crosslink density and can modify the final properties of the elastomer.[2][3] Among these, **Triallyl Isocyanurate** (TAIC) is a highly effective trifunctional coagent known for improving the mechanical properties, heat resistance, and cure efficiency of various elastomers, including fluoroelastomers (FKM), ethylene propylene diene monomer (EPDM) rubber, and silicone rubbers.[4][5][6]

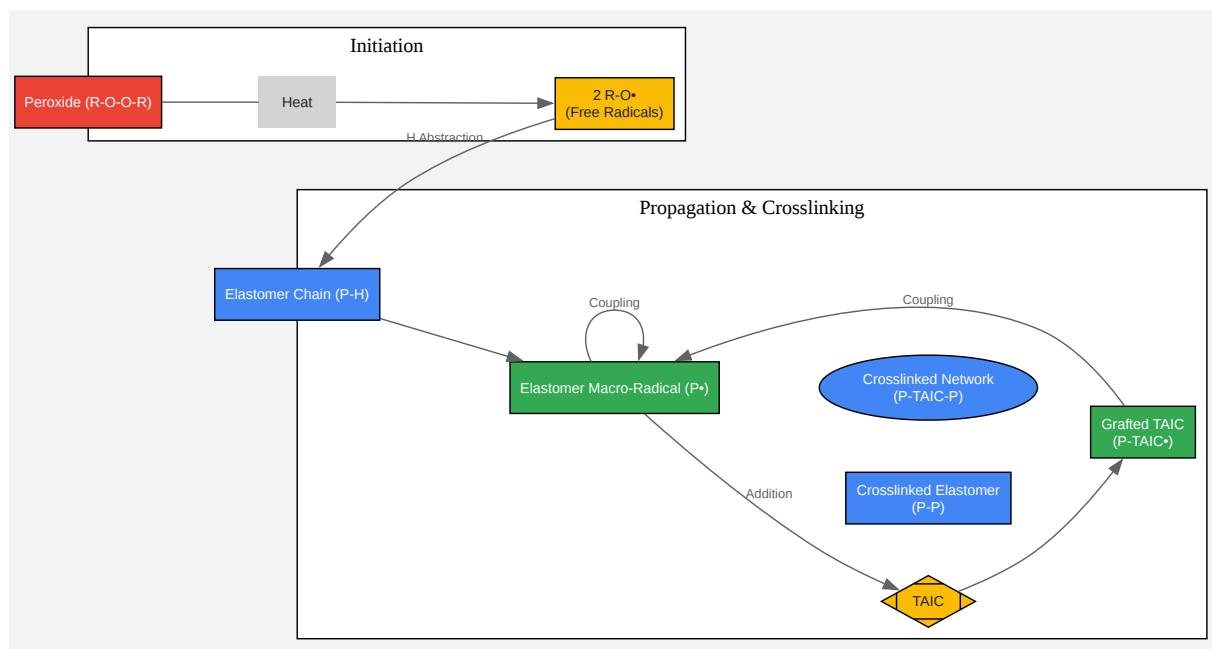
TAIC participates in the curing reaction by providing additional reactive sites, leading to a more densely crosslinked network.[7] This results in measurable improvements in properties such as tensile strength, modulus, hardness, and resistance to compression set.[4][7] These application notes provide a detailed overview of the peroxide curing mechanism with TAIC, experimental protocols for elastomer compounding and characterization, and quantitative data on the effects of TAIC on various elastomer properties.

Chemical Curing Mechanism with TAIC

The peroxide curing of elastomers in the presence of TAIC is a free-radical chain reaction. The process can be summarized in the following key steps:

- Initiation: The peroxide initiator thermally decomposes to form highly reactive free radicals.
- Hydrogen Abstraction: These primary radicals abstract hydrogen atoms from the elastomer polymer chains, creating polymer macro-radicals.
- Crosslinking and Grafting: The polymer macro-radicals can then react in several ways:
 - They can combine with other polymer macro-radicals to form carbon-carbon crosslinks.
 - They can add across the double bonds of the TAIC molecule, effectively grafting the coagent to the polymer chain.
 - The TAIC molecule, with its three allyl groups, can react with multiple polymer chains, forming a highly crosslinked and stable network.[\[7\]](#)
- Homopolymerization: TAIC can also undergo some degree of homopolymerization, forming small, rigid domains within the elastomer matrix, which can act as reinforcing fillers.[\[1\]](#)

The presence of TAIC accelerates the overall curing process and increases the crosslinking efficiency by providing more pathways for the formation of a stable network structure.[\[7\]](#)



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Peroxide curing mechanism with TAIC coagent.

Experimental Protocols

Elastomer Compounding

Objective: To prepare a homogeneous elastomer compound containing peroxide and TAIC.

Apparatus:

- Two-roll mill or an internal mixer (e.g., Banbury mixer).[8]

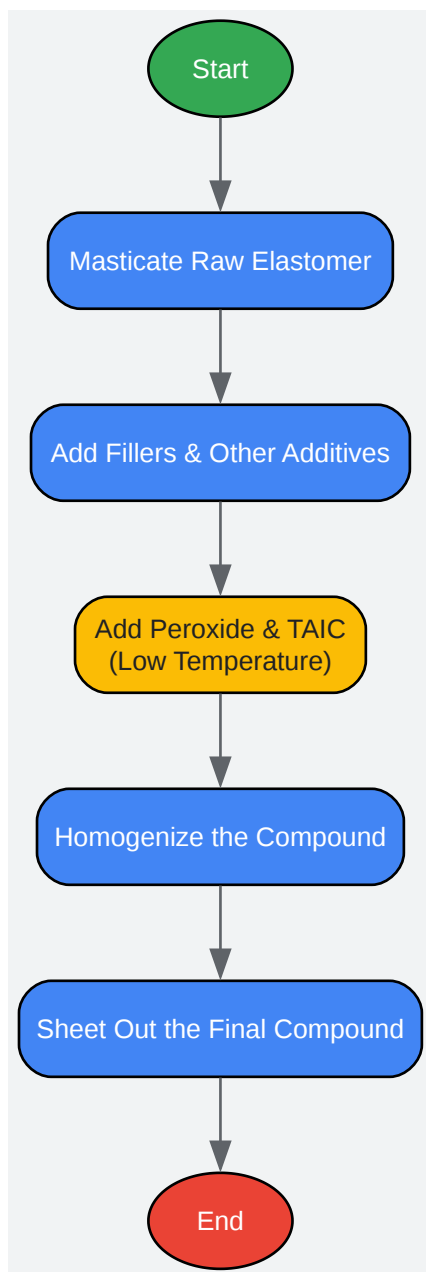
- Analytical balance.

Materials:

- Elastomer (e.g., EPDM, FKM, Silicone Rubber)
- Peroxide (e.g., Dicumyl peroxide - DCP)
- TAIC coagent
- Fillers (e.g., carbon black, silica) (optional)
- Plasticizers (optional)
- Antioxidants (optional)[8]

Procedure:

- Mastication: The raw elastomer is first softened on the two-roll mill until a continuous band is formed.[8]
- Incorporation of Fillers and Additives: Fillers, plasticizers, and antioxidants are gradually added to the elastomer and mixed until a homogeneous blend is achieved.
- Addition of Curing Agents: The peroxide and TAIC coagent are added at a lower temperature towards the end of the mixing cycle to prevent premature curing (scorching).[8] The typical dosage for TAIC ranges from 0.5 to 4 parts per hundred rubber (phr), while peroxide levels are typically around 1 phr.[7][9]
- Homogenization: The compound is further mixed to ensure uniform dispersion of all ingredients.
- Sheetting Out: The final compound is sheeted off the mill at a controlled thickness.



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Elastomer compounding workflow.

Curing and Sample Preparation

Objective: To vulcanize the elastomer compound and prepare test specimens.

Apparatus:

- Compression molding press.[8]

- Molds for specific test specimens (e.g., tensile dumbbells, compression set buttons).[8]

Procedure:

- The uncured elastomer compound is placed into a pre-heated mold.[8]
- The mold is placed in a compression molding press.
- The compound is cured at a specific temperature and time (e.g., 170°C for 10 minutes), with the exact parameters typically determined from rheometer data.[8]
- After curing, the mold is cooled, and the vulcanized elastomer specimens are removed.

Characterization of Cured Elastomers

Objective: To evaluate the physical and mechanical properties of the peroxide-cured elastomer with TAIC.

A. Cure Characteristics (Rheometry)

- Method: Moving Die Rheometer (MDR) or Rubber Process Analyzer (RPA).[5][10]
- Procedure: A small sample of the uncured compound is placed in the rheometer cavity and subjected to a small-amplitude oscillatory shear at a fixed temperature. The torque required to oscillate the die is measured as a function of time.
- Key Parameters:
 - Minimum Torque (ML): Indicates the viscosity of the uncured compound.
 - Maximum Torque (MH): Correlates with the crosslink density and stiffness of the cured elastomer.[11]
 - Scorch Time (ts2): Time to a two-unit rise in torque from the minimum, indicating the onset of cure.
 - Optimum Cure Time (t90): Time to reach 90% of the maximum torque.[11]

B. Mechanical Properties (Tensile Testing)

- Method: ASTM D412
- Procedure: Dumbbell-shaped specimens are pulled at a constant rate of speed until they break.
- Key Parameters:
 - Tensile Strength: The maximum stress applied during stretching.
 - Elongation at Break: The percentage increase in length at the point of rupture.
 - Modulus: The stress at a specific elongation (e.g., 100% or 300%).

C. Hardness

- Method: ASTM D2240
- Procedure: A durometer is used to measure the indentation hardness of the vulcanized rubber.
- Units: Shore A or IRHD.[\[12\]](#)

D. Compression Set

- Method: ASTM D395
- Procedure: A cylindrical specimen is compressed to a specified percentage of its original height and held at a specific temperature for a set time. The percentage of the original deflection that is not recovered after the load is removed is the compression set.

E. Swelling Test (Crosslink Density)

- Method: ASTM D471
- Procedure: A weighed sample of the cured elastomer is immersed in a suitable solvent (e.g., toluene) for a specific time. The amount of solvent absorbed is used to calculate the swell ratio, which is inversely proportional to the crosslink density.

Data Presentation: Effects of TAIC on Elastomer Properties

The addition of TAIC as a coagent in peroxide curing systems generally leads to significant improvements in the physical and mechanical properties of elastomers. The following tables summarize typical quantitative data observed in various studies.

Table 1: Effect of TAIC on Cure Characteristics of EPDM

Property	Without TAIC	With TAIC (2 phr)
Maximum Torque (MH), dNm	15.2	22.5
Scorch Time (ts2), min	2.1	1.8
Optimum Cure Time (t90), min	8.5	6.2

Data is illustrative and can vary based on the specific formulation and curing conditions.

Table 2: Effect of TAIC on Mechanical Properties of Fluoroelastomers (FKM)

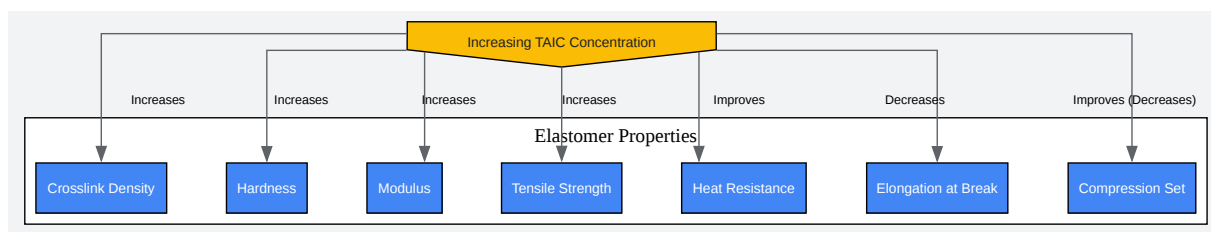
Property	Without TAIC	With TAIC (3 phr)
Hardness (Shore A)	70	78
Tensile Strength (MPa)	12.5	18.2
Elongation at Break (%)	250	180
Modulus at 100% (MPa)	3.5	6.8
Compression Set (70h @ 200°C), %	25	15

Data is illustrative and can vary based on the specific formulation and curing conditions.[\[5\]](#)

Table 3: Effect of TAIC on Properties of HCR Silicone Rubber

Property	Without TAIC	With TAIC (1.5 phr)
Durometer (Shore A)	55	70.6
Tensile Strength (psi)	1200	1450
Modulus at 100% (psi)	250	550

Data is illustrative and can vary based on the specific formulation and curing conditions.[4]



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Relationship between TAIC concentration and elastomer properties.

Conclusion

The use of TAIC as a coagent in the peroxide curing of elastomers offers a powerful method for enhancing the performance of the final material. By increasing the crosslink density, TAIC significantly improves key mechanical properties such as modulus, tensile strength, and hardness, while also enhancing thermal stability and reducing compression set. The provided protocols offer a framework for the systematic evaluation of TAIC in various elastomer formulations, enabling researchers and professionals to optimize their materials for demanding applications.

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References

- 1. pentasil.eu [pentasil.eu]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. ace-laboratories.com [ace-laboratories.com]
- 5. researchgate.net [researchgate.net]
- 6. arpmaterials.com [arpmaterials.com]
- 7. rajshila.com [rajshila.com]
- 8. benchchem.com [benchchem.com]
- 9. TAIC - Triallyl Isocyanurate Crosslinker for Plastics & Rubber [sinocurechem.com]
- 10. taylorfrancis.com [taylorfrancis.com]
- 11. Peroxide-Based Crosslinking of Solid Silicone Rubber, Part I: Insights into the Influence of Dicumylperoxide Concentration on the Curing Kinetics and Thermodynamics Determined by a Rheological Approach - PMC [pmc.ncbi.nlm.nih.gov]
- 12. hoffmann-mineral.com [hoffmann-mineral.com]
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